

Application Note: 2-Methoxy-4-(1-methylethyl)phenol as a Flavor Intermediate

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Compound of Interest

Compound Name: 2-Methoxy-4-(1-methylethyl)phenol

CAS No.: 53587-16-9

Cat. No.: B12684608

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Protocols for Synthesis, Stabilization, and Downstream Conversion

Executive Summary & Chemical Identity

2-Methoxy-4-(1-methylethyl)phenol (CAS: 53587-16-9), commonly referred to as 4-Isopropylguaiaicol, is a phenolic ether used primarily as a stable intermediate in the synthesis of complex flavor compounds and as a functional analog to the unstable 4-Vinylguaiaicol.

Unlike its unsaturated counterpart (4-Vinylguaiaicol, FEMA 2675), which is prone to polymerization and oxidation, 4-Isopropylguaiaicol offers a robust saturated side-chain. This structural integrity makes it an ideal scaffold intermediate for high-temperature flavor applications (e.g., extrusion, baking) and a precursor for oxidative cleavage reactions yielding vanillic derivatives.

Chemical Profile

Property	Specification
IUPAC Name	2-Methoxy-4-(propan-2-yl)phenol
Common Name	4-Isopropylguaiacol
CAS Number	53587-16-9
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol
Appearance	Colorless to pale yellow viscous liquid
Odor Profile	Phenolic, spice, faint smoke, balsamic, stable woody notes
Solubility	Soluble in Ethanol, Propylene Glycol, Diethyl Phthalate; Insoluble in Water

Strategic Role as a Flavor Intermediate

The utility of 4-Isopropylguaiacol lies in its position within the "Guaiacol Grid"—a network of metabolic and synthetic pathways connecting simple phenols to complex flavorants like Vanillin and Eugenol.

Core Applications:

- **Stability Anchor:** Used as a substitute for 4-Vinylguaiacol in formulations requiring long shelf-life or heat stability. The isopropyl group resists polymerization.
- **Synthetic Precursor:**
 - **Oxidative Cleavage:** Precursor to Vanillin (4-Hydroxy-3-methoxybenzaldehyde) via electrochemical or catalytic oxidation.
 - **Electrochemical Coupling:** Substrate for anodic oxidation to form bi-aryl flavor compounds (e.g., dimerized phenolic antioxidants).
- **Fragrance Modification:** Acts as a fixative intermediate, providing a "blooming" effect in spicy/clove accords without the harshness of Eugenol.

Synthesis Protocol: Hydrogenation of 4-Vinylguaiaicol

The most field-proven route to high-purity 4-Isopropylguaiaicol is the catalytic hydrogenation of naturally derived 4-Vinylguaiaicol (produced from Ferulic Acid). This method ensures a "Natural" label status in many jurisdictions if natural starting materials are used.

Protocol A: Catalytic Hydrogenation (Batch Mode)

Objective: Selective saturation of the vinylic double bond without reducing the aromatic ring.

Materials:

- Precursor: 4-Vinylguaiaicol (Purity >98%)
- Catalyst: 5% Palladium on Carbon (Pd/C), 50% water wet
- Solvent: Ethanol (Absolute)
- Hydrogen Source: H₂ gas (Balloon or low-pressure line)

Step-by-Step Methodology:

- Preparation:
 - In a 500 mL three-neck round-bottom flask, dissolve 15.0 g (0.1 mol) of 4-Vinylguaiaicol in 150 mL of Ethanol.
 - Critical Step: Degas the solution with Nitrogen (N₂) for 10 minutes to remove dissolved oxygen, preventing oxidative side reactions.
- Catalyst Addition:
 - Carefully add 0.75 g of 5% Pd/C catalyst.
 - Safety Note: Pd/C is pyrophoric when dry. Always keep it wet and add it to the solvent under an inert atmosphere.

- Hydrogenation:
 - Purge the system with Hydrogen (H_2) three times.
 - Stir the mixture vigorously at Room Temperature ($25^{\circ}C$) under a Hydrogen balloon (1 atm) for 4–6 hours.
 - Monitoring: Monitor reaction progress via TLC (Hexane:EtOAc 8:2) or GC-FID. The disappearance of the vinyl peak (retention time ~ 12.5 min) and appearance of the isopropyl peak (retention time ~ 11.8 min) indicates completion.
- Work-up:
 - Filter the reaction mixture through a Celite pad to remove the catalyst. Wash the pad with 50 mL Ethanol.
 - Concentrate the filtrate under reduced pressure (Rotavap) at $40^{\circ}C$.
- Purification:
 - The crude oil is typically $>95\%$ pure.
 - For pharmaceutical/flavor grade: Distill under high vacuum (0.5 mmHg at $110^{\circ}C$).

Yield: Expect 92–96% yield of colorless oil.

Downstream Application: Oxidative Conversion

One of the most valuable "Intermediate" uses of 4-Isopropylguaiaicol is its potential conversion to Vanillin-related compounds via oxidative degradation of the isopropyl chain.

Protocol B: Electrochemical Oxidation (Lab Scale)

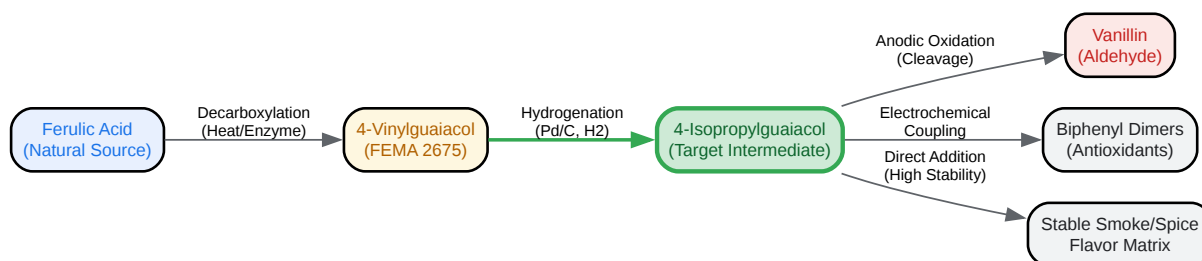
Context: This protocol demonstrates the cleavage of the alkyl side chain, a technique used in advanced flavor synthesis to generate high-value aldehydes.

- Electrolyte System: Methanol/Water (9:1) with 0.1 M $NaClO_4$.
- Anode: Graphite or Platinum foil.

- Cathode: Stainless Steel.
- Procedure:
 - Dissolve 4-Isopropylguaiacol (10 mM) in the electrolyte.
 - Apply a constant current density of 10 mA/cm².
 - The methoxy-phenol core directs oxidation to the para-position.
 - Note: While less efficient than the Ferulic Acid route, this pathway is critical for generating specific metabolic byproducts found in aged spirits.

Visualizing the Pathway

The following diagram illustrates the synthesis of 4-Isopropylguaiacol and its divergent application pathways.



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Caption: Synthetic workflow from Ferulic Acid to 4-Isopropylguaiacol and downstream valorization.

Quality Control & Analytics

To ensure the material meets "Flavor Intermediate" standards, precise analytical differentiation from its isomers (e.g., Carvacryl methyl ether) is required.

GC-MS Identification Parameters

Parameter	Setting
Column	DB-Wax or HP-5MS (30m x 0.25mm, 0.25µm)
Carrier Gas	Helium @ 1.0 mL/min
Oven Program	60°C (1 min) → 10°C/min → 240°C (5 min)
Retention Index (Polar)	Approx. 1650–1680 (Distinct from 4-VG @ ~1750)
Mass Spectrum (EI)	Molecular Ion:m/z 166 Base Peak:m/z 151 (Loss of Methyl) Key Fragment:m/z 123 (Loss of Isopropyl)

QC Check: The absence of m/z 150 (4-Vinylguaiaicol) confirms successful hydrogenation.

Safety & Regulatory (E-E-A-T)

Handling Precautions:

- Skin Irritation: Like all phenols, 4-Isopropylguaiaicol is a skin and eye irritant. Wear nitrile gloves and safety goggles.
- Sensitization: Potential skin sensitizer.^{[1][2]} Handle in a fume hood.

Regulatory Status:

- FEMA: While 4-Vinylguaiaicol is FEMA 2675, 4-Isopropylguaiaicol is often classified as a Flavor Intermediate or Chemical Substance (CAS 53587-16-9) rather than a direct consumer flavor in some lists. It is crucial to verify local regulations (GRAS status) if used as a final additive rather than a processing aid.
- IFRA: Used in fragrance; subject to standard phenol restrictions.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 53587-16-9, Phenol, 2-methoxy-4-(1-methylethyl)-. Retrieved from [[Link](#)]
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